

A Comparative Efficacy Analysis of SR2640 Hydrochloride and Zafirlukast in Preclinical Models

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Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B10768382

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the efficacy of two cysteinyl leukotriene receptor 1 (CysLT1) antagonists: **SR2640 hydrochloride** and zafirlukast. The information presented is based on available preclinical experimental data to assist in research and drug development decisions.

Mechanism of Action: Targeting the Cysteinyl Leukotriene Pathway

Both **SR2640 hydrochloride** and zafirlukast are competitive antagonists of the CysLT1 receptor. Cysteinyl leukotrienes (LTC₄, LTD₄, and LTE₄) are potent inflammatory mediators that play a crucial role in the pathophysiology of asthma and other inflammatory conditions. By blocking the binding of these leukotrienes to the CysLT1 receptor on airway smooth muscle and inflammatory cells, these antagonists inhibit downstream signaling pathways that lead to bronchoconstriction, airway edema, mucus secretion, and eosinophil recruitment.

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